

Application Notes and Protocols for Determining Groundwater Residence Times Using Neon Tracers

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Compound of Interest

Compound Name: Neon-water
CAS No.: 213474-04-5
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Introduction

The determination of groundwater residence time, or "age," is a critical component in the fields of hydrogeology, environmental science, and water resource management. This information is essential for understanding aquifer recharge rates, contaminant transport, and the sustainability of groundwater resources. Among the various techniques available, the use of noble gas tracers, particularly neon (Ne), offers a robust method for elucidating groundwater dynamics.

Neon is a chemically inert and stable atmospheric gas with three stable isotopes: ^{20}Ne , ^{21}Ne , and ^{22}Ne . Its atmospheric concentration is well-known and its solubility in water is dependent on temperature and pressure. These characteristics make neon an excellent tracer for determining the recharge conditions of groundwater.^[1] Crucially, in the context of groundwater dating, neon plays a vital role in correcting for "excess air," which is the component of dissolved atmospheric gases that exceeds solubility equilibrium due to air bubble entrapment during

recharge.[2][3] Accurate quantification of excess air is fundamental for the widely used tritium (^3H)/helium-3 (^3He) dating method for young groundwater (recharged within the last 50 years). [4][5] Furthermore, the accumulation of nucleogenic ^{21}Ne , produced from the radioactive decay of uranium and thorium in the aquifer matrix, can be used as a tracer for dating very old groundwater on timescales of millions of years.[6]

These application notes provide detailed methodologies and protocols for the use of neon tracers in groundwater residence time studies, aimed at researchers and scientists in relevant fields.

Data Presentation

Table 1: Atmospheric Abundances and Properties of Neon Isotopes

Isotope	Atmospheric Abundance (%)	Atomic Mass (amu)
^{20}Ne	90.48	19.992
^{21}Ne	0.27	20.993
^{22}Ne	9.25	21.991

Source: Data compiled from various publicly available sources.

Table 2: Neon Concentrations and Associated Parameters in Groundwater Samples

Location/Aquifer	Sample ID	Neon Concentration (cm ³ STP/g)	δNe (%)*	¹⁴ C Age (ka)	Reference
Serowe, Botswana	SER-1	1.6 x 10 ⁻⁷	-	0.9	Osenbrück et al. (2009)
Serowe, Botswana	SER-2	2.9 x 10 ⁻⁷	-	5.8	Osenbrück et al. (2009)
Taranaki, New Zealand	TARA-1	-	-	14	Seltzer et al. (2015)[7]
Marlborough, New Zealand	MARL-1	-	-	25	Seltzer et al. (2015)[7]
Tasman, New Zealand	TAS-1	-	-	40	Seltzer et al. (2015)[7]

*δNe represents the percentage deviation of the measured neon concentration from the expected atmospheric equilibrium concentration.

Table 3: Typical Noble Gas Ratios Used in Groundwater Dating

Ratio	Atmospheric Value	Significance in Groundwater
4He/20Ne	~0.288	Elevated ratios can indicate the presence of terrigenic (crustal) helium.
20Ne/22Ne	~9.8	Deviations can indicate non-atmospheric neon sources.
21Ne/22Ne	~0.029	Excess 21Ne can be used for dating very old groundwater.

Source: Data compiled from various publicly available sources.

Experimental Protocols

Protocol 1: Groundwater Sample Collection for Dissolved Noble Gas Analysis

Objective: To collect groundwater samples for the analysis of dissolved noble gases, including neon isotopes, ensuring minimal atmospheric contamination and gas loss.

Materials:

- Copper tubes (e.g., 3/8-inch outer diameter, ~40 cm length) with clamps
- Submersible pump or existing well pump
- Tygon® or other appropriate tubing
- Wrenches for clamps
- Sample information labels and waterproof pen
- Field notebook

Procedure:

- Well Purging: Before sample collection, purge the well to ensure that the water being sampled is representative of the aquifer and not stagnant water from the well casing. For monitoring wells, a minimum of three well volumes should be purged. For production wells, the pump should be run for a sufficient time to clear the delivery lines.
- Sampling Setup:
 - Connect a length of tubing from the pump outlet to the inlet of the copper sample tube. Keep the tubing as short as possible to minimize the potential for degassing.
 - Attach a second piece of tubing to the outlet of the copper tube to direct the overflow.
- Sample Collection:

- Start the pump at a low, steady flow rate to minimize turbulence and the potential for bubble formation.
- Allow water to flow through the copper tube for several minutes to flush out any air and to ensure the tube has reached the ambient water temperature.
- While the water is flowing, visually inspect the tubing for any air bubbles. If bubbles are present, check connections for leaks and adjust the flow rate.
- Once a steady, bubble-free flow is established, use the wrenches to simultaneously and tightly seal both clamps on the copper tube. The seal should be sufficient to prevent any visible light from passing through the clamped area.
- Sample Labeling and Storage:
 - Immediately label the copper tube with a unique sample identifier, date, time, and location.
 - Record all relevant field parameters (e.g., water temperature, pH, electrical conductivity) and observations in the field notebook.
 - Store the samples at ambient temperature and protect them from physical damage during transport to the laboratory.

Protocol 2: Laboratory Analysis of Neon Isotopes by Noble Gas Mass Spectrometry

Objective: To determine the concentrations and isotopic ratios of dissolved neon in groundwater samples.

Instrumentation:

- High-vacuum gas extraction line
- Noble Gas Mass Spectrometer (e.g., a multi-collector magnetic sector instrument)
- Cryogenic traps (e.g., liquid nitrogen, charcoal traps)
- Gas standards with known neon concentrations and isotopic ratios

Procedure:

- Gas Extraction:
 - The copper tube containing the water sample is connected to the high-vacuum extraction line.
 - The water is released into a vacuum chamber, and the dissolved gases are extracted. This can be achieved through a combination of heating, sonication, and exposure to a vacuum.
- Gas Purification and Separation:
 - The extracted gas mixture is passed through a series of cryogenic traps to remove water vapor and other condensable gases.
 - Reactive gases (e.g., N₂, O₂, CO₂) are removed using getters (reactive metal surfaces).
 - The noble gases are then separated from each other based on their different condensation/adsorption temperatures on a charcoal trap held at cryogenic temperatures. Argon, krypton, and xenon are adsorbed at higher temperatures than neon and helium.
- Mass Spectrometric Analysis:
 - The purified neon fraction is introduced into the mass spectrometer.
 - The ion source of the mass spectrometer ionizes the neon atoms.
 - The resulting ions are accelerated and separated based on their mass-to-charge ratio by a magnetic field.
 - The abundance of each neon isotope (²⁰Ne, ²¹Ne, ²²Ne) is measured by sensitive detectors (e.g., Faraday cups or electron multipliers).
- Data Calibration and Quantification:
 - The measured isotope signals are calibrated against the signals from a known gas standard.

- The concentrations of each neon isotope in the original water sample are calculated based on the sample volume and the calibrated measurements.

Protocol 3: Calculation of Groundwater Residence Time using $3\text{H}/3\text{He}$ and Neon Data

Objective: To calculate the apparent age of young groundwater by correcting for excess air using neon concentrations.

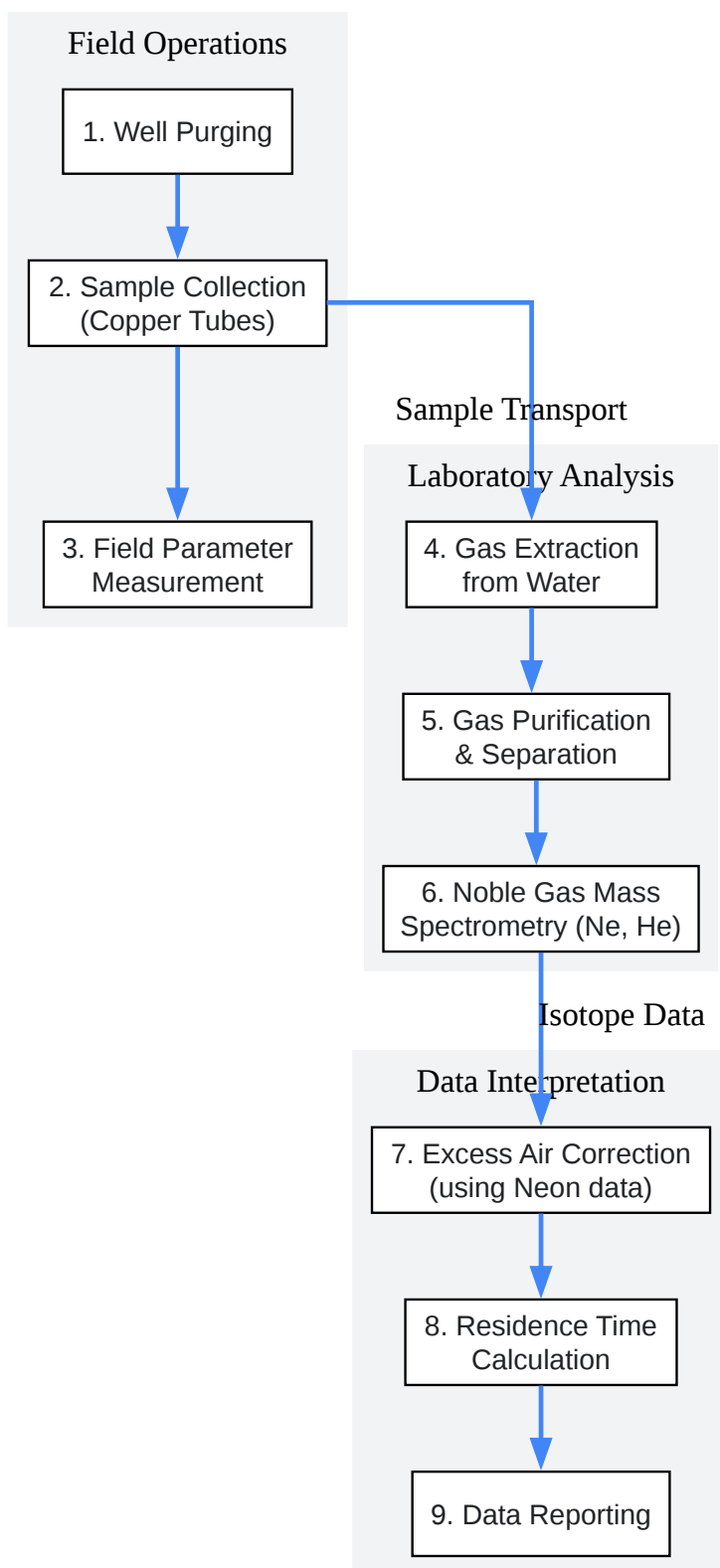
Principle: The $3\text{H}/3\text{He}$ age is determined from the accumulation of 3He from the radioactive decay of 3H . However, the total measured 3He in a sample has multiple components: atmospheric 3He dissolved at recharge (in equilibrium and from excess air), terrigenic 3He from the Earth's crust and mantle, and the desired tritiogenic 3He . Neon is used to quantify the excess air component.^{[4][5]}

Calculation Steps:

- **Measure Concentrations:** Determine the concentrations of 3H , 3He , 4He , and Ne in the groundwater sample using appropriate analytical techniques (e.g., liquid scintillation counting for 3H , noble gas mass spectrometry for He and Ne).
- **Determine Recharge Temperature:** Estimate the groundwater recharge temperature using the dissolved concentrations of heavy noble gases (Ar , Kr , Xe), which are more sensitive to temperature than neon.
- **Calculate Equilibrium Concentrations:** Based on the recharge temperature and atmospheric pressure (adjusted for altitude), calculate the expected concentrations of He and Ne in water at solubility equilibrium.
- **Quantify Excess Air:**
 - The measured neon concentration (N_{measured}) is typically higher than the equilibrium concentration ($N_{\text{equilibrium}}$) due to excess air.
 - The excess neon is calculated as: $N_{\text{excess}} = N_{\text{measured}} - N_{\text{equilibrium}}$.

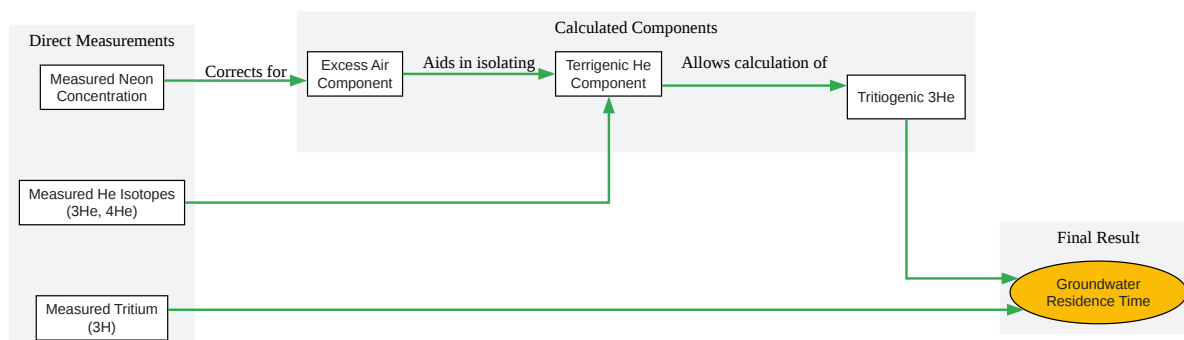
- Assuming the composition of excess air is the same as the atmosphere, the amount of excess 4He can be calculated using the atmospheric $4\text{He}/\text{Ne}$ ratio (~ 0.288):
$$4\text{He}_{\text{excess_air}} = \text{Ne}_{\text{excess}} * (4\text{He}/\text{Ne})_{\text{atm.}}$$
- Calculate Terrigenic 4He :
 - The total measured 4He ($4\text{He}_{\text{measured}}$) is the sum of equilibrium 4He , excess air 4He , and terrigenic 4He .
 - $4\text{He}_{\text{terrigenic}} = 4\text{He}_{\text{measured}} - 4\text{He}_{\text{equilibrium}} - 4\text{He}_{\text{excess_air}}$.
- Calculate Tritogenic 3He :
 - The total measured 3He is corrected for atmospheric and terrigenic components to isolate the tritogenic 3He (3He_{trit}). The specific equations can be complex and may require assumptions about the isotopic composition of the terrigenic helium component.[\[8\]](#)[\[9\]](#)
- Calculate $3\text{H}/3\text{He}$ Age:
 - The apparent age (t) is calculated using the following equation: $t = (1/\lambda) * \ln(1 + [3\text{He}_{\text{trit}}]/[3\text{H}])$ where λ is the decay constant of tritium ($\ln(2) / 12.32$ years).

Visualizations



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Caption: Experimental workflow for groundwater dating using neon tracers.



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Caption: Logical relationship of components in $3\text{H}/3\text{He}$ dating with neon correction.

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